

Essential Guide to the Proper Disposal of TAK-901

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Compound of Interest

Compound Name: Tak-901

Cat. No.: B1684297

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of investigational compounds like **TAK-901** is paramount for laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step procedure for the proper disposal of **TAK-901**, aligning with general laboratory hazardous waste guidelines.

Quantitative Data for TAK-901

The following table summarizes key quantitative information for **TAK-901**, facilitating easy reference for handling and storage.

Property	Value	Source(s)
CAS Number	934541-31-8	[1][2][3][4]
Molecular Formula	C ₂₈ H ₃₂ N ₄ O ₃ S	[1][2][3]
Molecular Weight	504.6 g/mol	[1]
Solubility	20 mg/mL in DMF, 20 mg/mL in DMSO	[1]
Storage Temperature	-20°C	[1][2][3][4][5]
Stability	≥ 4 years at -20°C	[1]

Experimental Protocols: Disposal of TAK-901

The proper disposal of **TAK-901**, a potent Aurora kinase inhibitor, requires treating it as a hazardous chemical waste. The following protocol is a synthesis of general best practices for laboratory chemical waste management.

Materials Required:

- Personal Protective Equipment (PPE): Safety goggles, lab coat, nitrile gloves
- Designated Hazardous Waste Container (clearly labeled)
- Secondary containment for the waste container
- Chemical waste labels
- Fume hood

Procedure:

- Risk Assessment and PPE: Before handling, review the Safety Data Sheet (SDS) for **TAK-901** if available from your supplier. Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves. Conduct all waste handling procedures within a certified chemical fume hood to minimize inhalation exposure.
- Segregation of Waste:
 - Solid Waste: Collect any solid **TAK-901**, contaminated lab supplies (e.g., weighing paper, pipette tips, gloves), and empty stock vials in a designated, leak-proof hazardous waste container. This container should be clearly labeled as "Hazardous Waste" and specify "**TAK-901**" and its chemical hazards.
 - Liquid Waste:
 - Solutions of **TAK-901**, particularly those in organic solvents like DMSO, must be collected in a separate, compatible hazardous waste container. Do not mix with aqueous waste streams.^[6]
 - Label the liquid waste container with "Hazardous Waste," the chemical name "**TAK-901**," the solvent used (e.g., DMSO), and an approximate concentration.

- Incompatible Wastes: Never mix **TAK-901** waste with incompatible chemicals. For instance, avoid mixing with strong oxidizing agents, acids, or bases unless a specific neutralization protocol is part of a validated experimental procedure.[\[7\]](#)[\[8\]](#)
- Container Management:
 - Use only containers that are compatible with the chemical waste being collected. For **TAK-901** solutions in organic solvents, glass or appropriate plastic containers are generally suitable.
 - Keep waste containers securely closed at all times, except when adding waste.[\[6\]](#)
 - Store waste containers in a designated satellite accumulation area (SAA) within the laboratory.[\[7\]](#) The SAA should be inspected regularly for any signs of leakage.
 - Utilize secondary containment, such as a larger, chemically resistant bin, to hold the primary waste container and prevent the spread of potential spills.[\[8\]](#)[\[9\]](#)
- Disposal of "Empty" Containers:
 - An "empty" container that held **TAK-901** should still be treated as hazardous waste.
 - If institutional policy allows for the disposal of triple-rinsed containers as regular trash, the rinsate must be collected and disposed of as hazardous liquid waste.[\[6\]](#)[\[9\]](#) The label on the empty container should be defaced before disposal.[\[9\]](#)
- Arranging for Waste Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the full hazardous waste containers.
 - Do not allow hazardous waste to accumulate in the laboratory for extended periods. Follow institutional guidelines regarding maximum accumulation times and quantities.[\[8\]](#)[\[9\]](#)

Important Considerations:

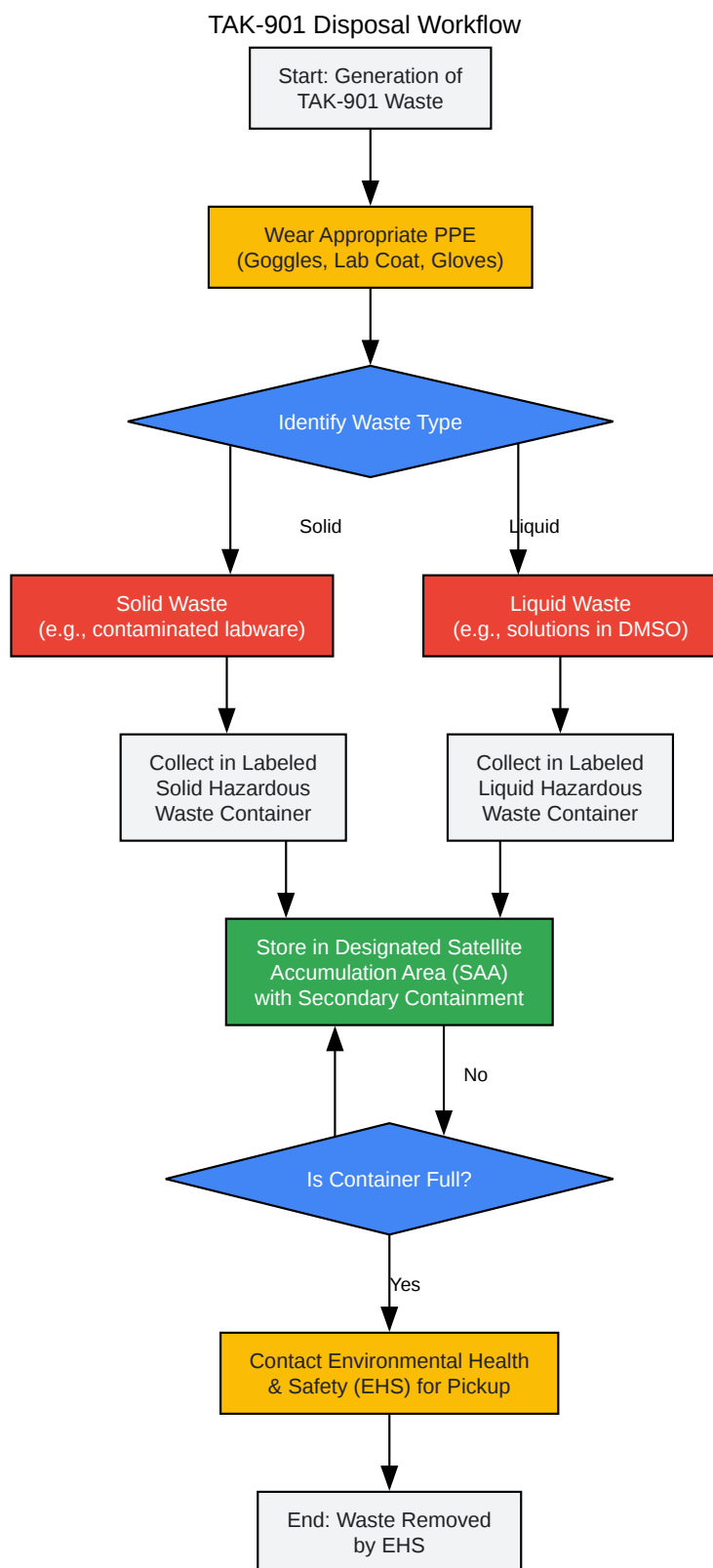
- Do Not Dispose Down the Drain: Under no circumstances should **TAK-901** or its solutions be poured down the sink.[\[7\]](#)[\[9\]](#) This compound's effects on aquatic life are not well-documented,

and it may interfere with wastewater treatment processes.

- Avoid Evaporation: Do not allow solvents containing **TAK-901** to evaporate in the fume hood as a means of disposal.^[9]
- Consult EHS: Always consult with your institution's Environmental Health and Safety (EHS) office for specific guidance and to ensure compliance with local, state, and federal regulations.

Logical Workflow for TAK-901 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **TAK-901** waste.



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Caption: Workflow for the safe disposal of **TAK-901** waste.

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